

# Inhalation dosimetry comparison of diacetyl and 2,3-pentanedione

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## Compound of Interest

Compound Name: 2,3-Pentanedione

Cat. No.: B165514

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An Objective Comparison of Diacetyl and **2,3-Pentanedione** Inhalation Dosimetry for Researchers

## Introduction: The Concern Over Butter Flavoring Agents

Diacetyl (2,3-butanedione) and its structural analog, **2,3-pentanedione**, are  $\alpha$ -diketones used extensively as flavoring agents to impart a buttery taste and aroma. Occupational exposure to diacetyl has been linked to the development of severe, irreversible lung disease, most notably bronchiolitis obliterans.<sup>[1][2][3]</sup> This has led to the increased use of **2,3-pentanedione** as a substitute. However, emerging toxicological data suggest that **2,3-pentanedione** may pose a similar respiratory hazard, necessitating a detailed comparison of their inhalation dosimetry and toxicological profiles.<sup>[1][4][5]</sup> This guide provides a comparative analysis based on available experimental data to inform researchers, scientists, and drug development professionals.

## Comparative Dosimetry: Uptake and Distribution

Dosimetry models, including computational fluid dynamics (CFD) and physiologically based pharmacokinetic (PBPK) models, have been instrumental in understanding the absorption and distribution of these compounds in the respiratory tract.<sup>[6][7]</sup> Studies show that diacetyl and **2,3-pentanedione** exhibit similar uptake patterns throughout the respiratory system.<sup>[6][7]</sup>

Key quantitative data from these dosimetry studies are summarized below, highlighting the percentage of vapor uptake in different regions of the respiratory tract for both rats and humans.

Table 1: Comparative Nasal Uptake of Diacetyl and **2,3-Pentanedione**

Species	Compound	Exposure Concentration (ppm)	Nasal Uptake (%)	Reference
Rat	Diacetyl	1	37.0	[6]
Rat	Diacetyl	10	30.9	[6][7]
Rat	Diacetyl	100	27.8	[6]
Rat	2,3-Pentanedione	1	30.4	[6]
Rat	2,3-Pentanedione	10	30.3	[6][7]
Rat	2,3-Pentanedione	100	29.8	[6]
Human	Diacetyl	1	9.3	[6]
Human	Diacetyl	10	8.7	[6][7]
Human	Diacetyl	100	8.5	[6]
Human	2,3-Pentanedione	1	9.7	[6]
Human	2,3-Pentanedione	10	9.3	[6][7]
Human	2,3-Pentanedione	100	9.0	[6]

Table 2: Comparative Total Respiratory Tract Uptake at 10 ppm Exposure

Species	Compound	Total Respiratory Uptake (%)	Reference
Rat	Diacetyl	76.5	<a href="#">[6]</a> <a href="#">[7]</a>
Rat	2,3-Pentanedione	76.8	<a href="#">[6]</a> <a href="#">[7]</a>
Human	Diacetyl	79.6	<a href="#">[6]</a> <a href="#">[7]</a>
Human	2,3-Pentanedione	81.1	<a href="#">[6]</a> <a href="#">[7]</a>

## Comparative Respiratory Toxicity

Animal studies form the primary basis for comparing the toxic potency of these two compounds. Inhalation studies in rodents have demonstrated that diacetyl and **2,3-pentanedione** induce similar pathological findings in the respiratory tract at comparable exposure concentrations.[\[1\]](#)[\[8\]](#)

Table 3: Comparative Respiratory Toxicity in Rats (Single 6-Hour Exposure)

Compound	Exposure Concentration (ppm)	Key Pathological Findings	Reference
Diacetyl	240	Necrotizing rhinitis, tracheitis, and bronchitis	<a href="#">[1]</a> <a href="#">[8]</a>
2,3-Pentanedione	241.2	Comparable necrotizing rhinitis, tracheitis, and bronchitis	<a href="#">[1]</a>
2,3-Pentanedione	112 - 354	Dose-dependent respiratory epithelial injury	<a href="#">[1]</a>

Table 4: Comparative Respiratory Toxicity in Rats (2-Week Exposure)

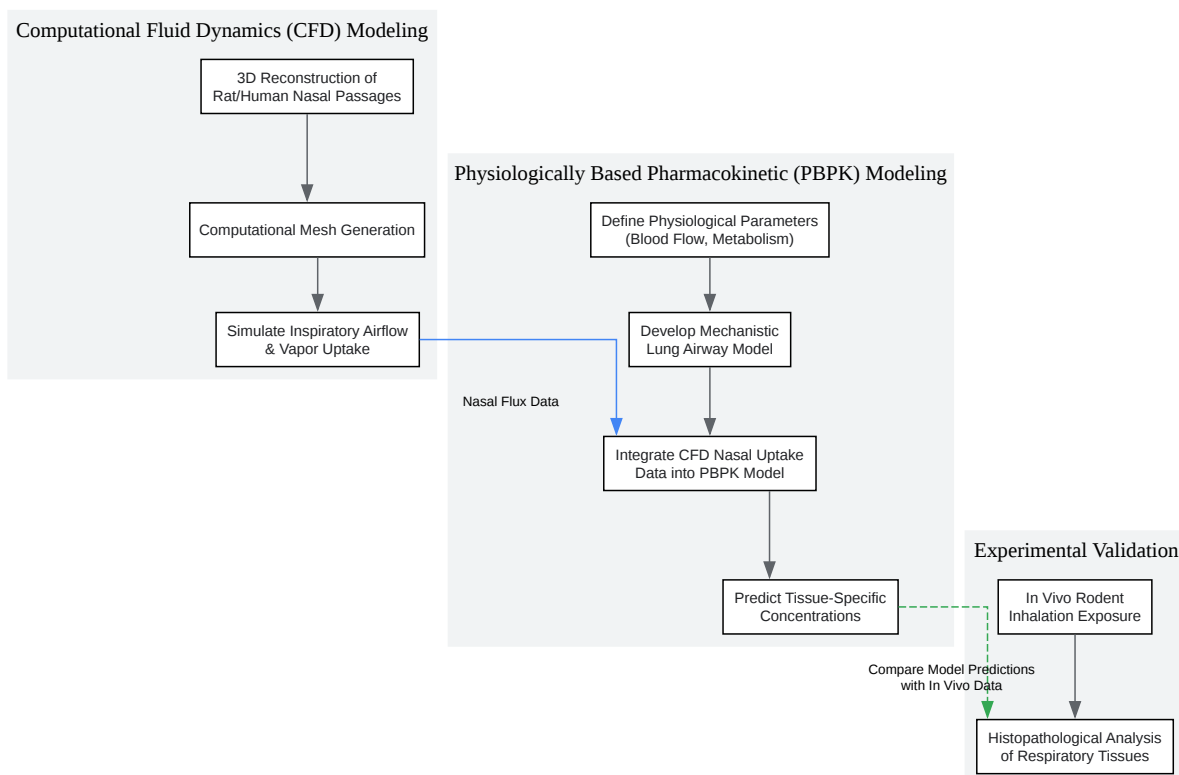
Compound	Exposure Concentration (ppm)	Exposure Duration	Key Pathological Findings	Reference
Diacetyl	150	6 hrs/day, 5 days/wk	Bronchial fibrosis	<a href="#">[1]</a>
Diacetyl	200	6 hrs/day, 5 days/wk	Bronchial fibrosis	<a href="#">[1]</a>
2,3-Pentanedione	150	6 hrs/day, 5 days/wk	Bronchial fibrosis	<a href="#">[1]</a>

## Experimental Protocols and Methodologies

A comprehensive understanding of the dosimetry and toxicity of these compounds relies on robust experimental models. A typical workflow for assessing inhalation toxicity is outlined below.

### Inhalation Dosimetry Modeling Workflow

The development of dosimetry models for diacetyl and **2,3-pentanedione** often involves a hybrid approach combining CFD and PBPK models.[\[6\]](#)



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Workflow for hybrid CFD-PBPK inhalation dosimetry modeling.

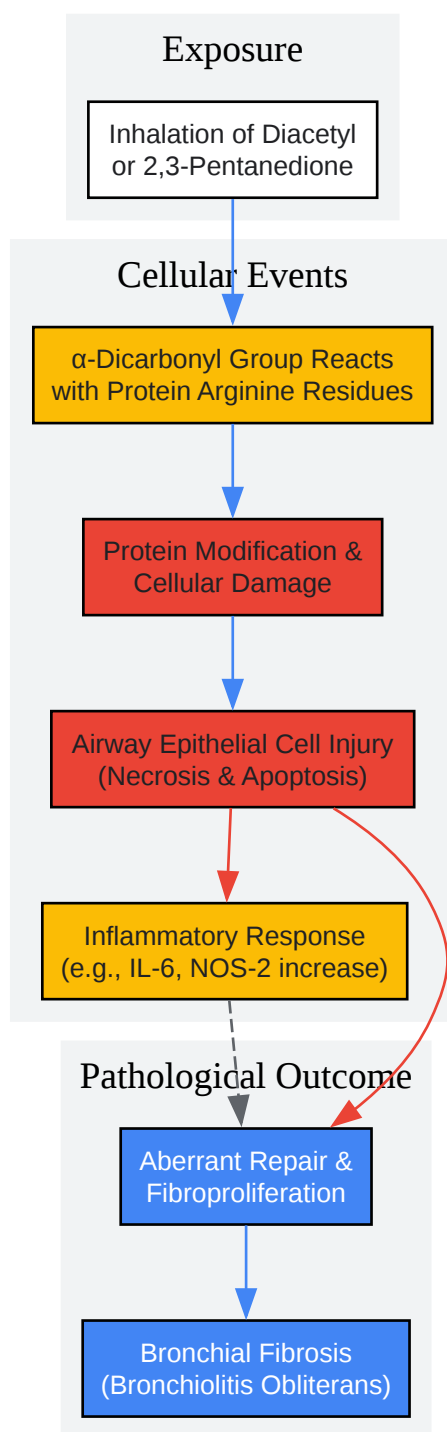
## In Vitro Vapor Exposure Protocol

To investigate cellular mechanisms, air-liquid interface (ALI) cultures of human bronchial epithelial cells are often used.

- **Cell Culture:** Human bronchial epithelial cells are cultured on microporous membranes to form a differentiated epithelium.
- **Vapor Exposure:** The ALI cultures are placed in an exposure system where a controlled flow of vapor containing diacetyl or **2,3-pentanedione** is passed over the apical surface for a defined period (e.g., 6 hours).<sup>[1]</sup>
- **Toxicity Assessment:** Post-exposure, a variety of endpoints are measured to assess cytotoxicity and cellular responses, including:<sup>[1]</sup>
  - **Cell Viability:** Measured by assays like MTT or LDH release.
  - **Inflammatory Response:** Quantification of secreted cytokines (e.g., IL-6, IL-8).
  - **Gene Expression:** Analysis of genes related to inflammation, oxidative stress, and apoptosis.

## Mechanism of Toxicity: The Role of the $\alpha$ -Dicarbonyl Group

The toxicity of both diacetyl and **2,3-pentanedione** is largely attributed to their reactive  $\alpha$ -dicarbonyl functional group.<sup>[1][4][9]</sup> This group can react with arginine residues in cellular proteins, leading to protein modification, cellular damage, and the initiation of inflammatory and fibrotic responses.<sup>[1]</sup>



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Proposed mechanism of  $\alpha$ -diketone-induced airway injury.

## Conclusion

The available data strongly indicate that **2,3-pentanedione** and diacetyl exhibit similar inhalation dosimetry and toxic potency in animal models. Both compounds cause significant damage to the respiratory tract epithelium, leading to fibrosis at comparable exposure levels.<sup>[1]</sup><sup>[10]</sup><sup>[11]</sup> The National Institute for Occupational Safety and Health (NIOSH) has concluded that the two substances have roughly similar toxic effects.<sup>[1]</sup> This body of evidence suggests that **2,3-pentanedione** should not be considered a safer alternative to diacetyl and that exposures to both compounds should be minimized.

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## References

- 1. benchchem.com [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. Models of Toxicity of Diacetyl and Alternative Diones - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Flavorings-Related Lung Disease - Diacetyl and 2,3-Pentandione | Occupational Safety and Health Administration [osha.gov]
- 5. cdc.gov [cdc.gov]
- 6. tandfonline.com [tandfonline.com]
- 7. Inhalation dosimetry and dose-response analysis of diacetyl, 2, 3-pentanedione, and acetoin using respiratory tract vapor uptake models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Respiratory and Olfactory Cytotoxicity of Inhaled 2,3-Pentanedione in Sprague-Dawley Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 9. series.publisso.de [series.publisso.de]
- 10. Pathology of diacetyl and 2,3-pentanedione airway lesions in a rat model of obliterative bronchiolitis - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Pathology of diacetyl and 2,3-pentanedione airway lesions in a rat model of obliterative bronchiolitis - PubMed [pubmed.ncbi.nlm.nih.gov]
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